

(-)-Isolongifolol: A Review of Its Chemical Properties and Limited Biological Data

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Compound of Interest

Compound Name: (-)-Isolongifolol

Cat. No.: B075120

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the current scientific understanding of the sesquiterpenoid **(-)-Isolongifolol**. While its chemical and physical properties are well-documented, a comprehensive body of research on its specific biological effects is notably absent in publicly available literature. This document summarizes the available information and highlights the significant gaps in our knowledge, suggesting potential avenues for future research.

Chemical and Physical Properties

(-)-Isolongifolol is a tricyclic sesquiterpene alcohol. Its fundamental properties are detailed below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₆ O	[1][2]
Molecular Weight	222.37 g/mol	[1][2][3]
IUPAC Name	[(1R,2S,7S,8S,9S)-3,3,7-trimethyl-8-tricyclo[5.4.0.0 ^{2,9}]undecanyl]methanol	[1]
CAS Registry Number	1139-17-9	[1][2]
Appearance	Not specified in results	
Solubility	Log10 of Water solubility in mol/l: -3.60 (Crippen Calculated Property)	[3]
Octanol/Water Partition Coefficient (logP)	3.467 (Crippen Calculated Property)	[3]

Known Biological Effects: A Landscape of Limited Data

Direct research into the biological activities of **(-)-Isolongifolol** is scarce. The majority of available information pertains to its derivatives or related compounds, or its presence as a constituent in essential oils with broader biological activities.

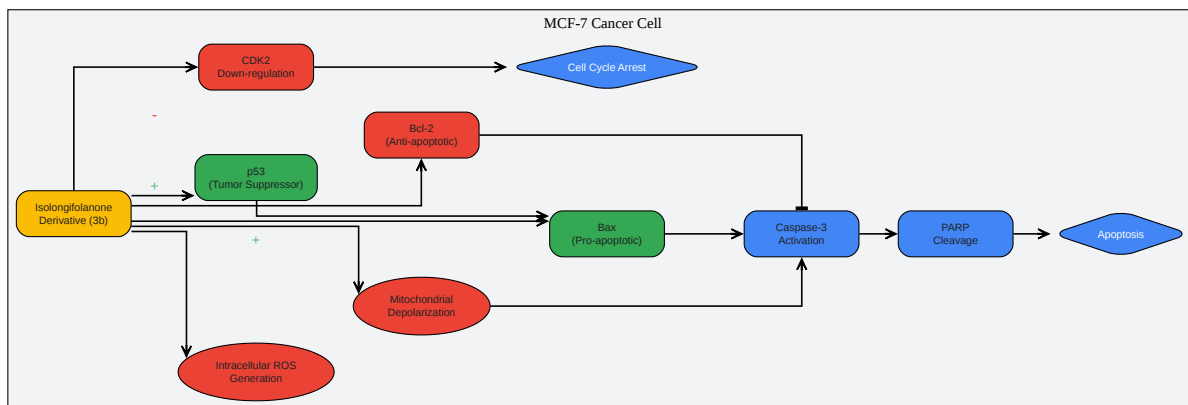
Butyrylcholinesterase Inhibitory Activity of Microbial Metabolites

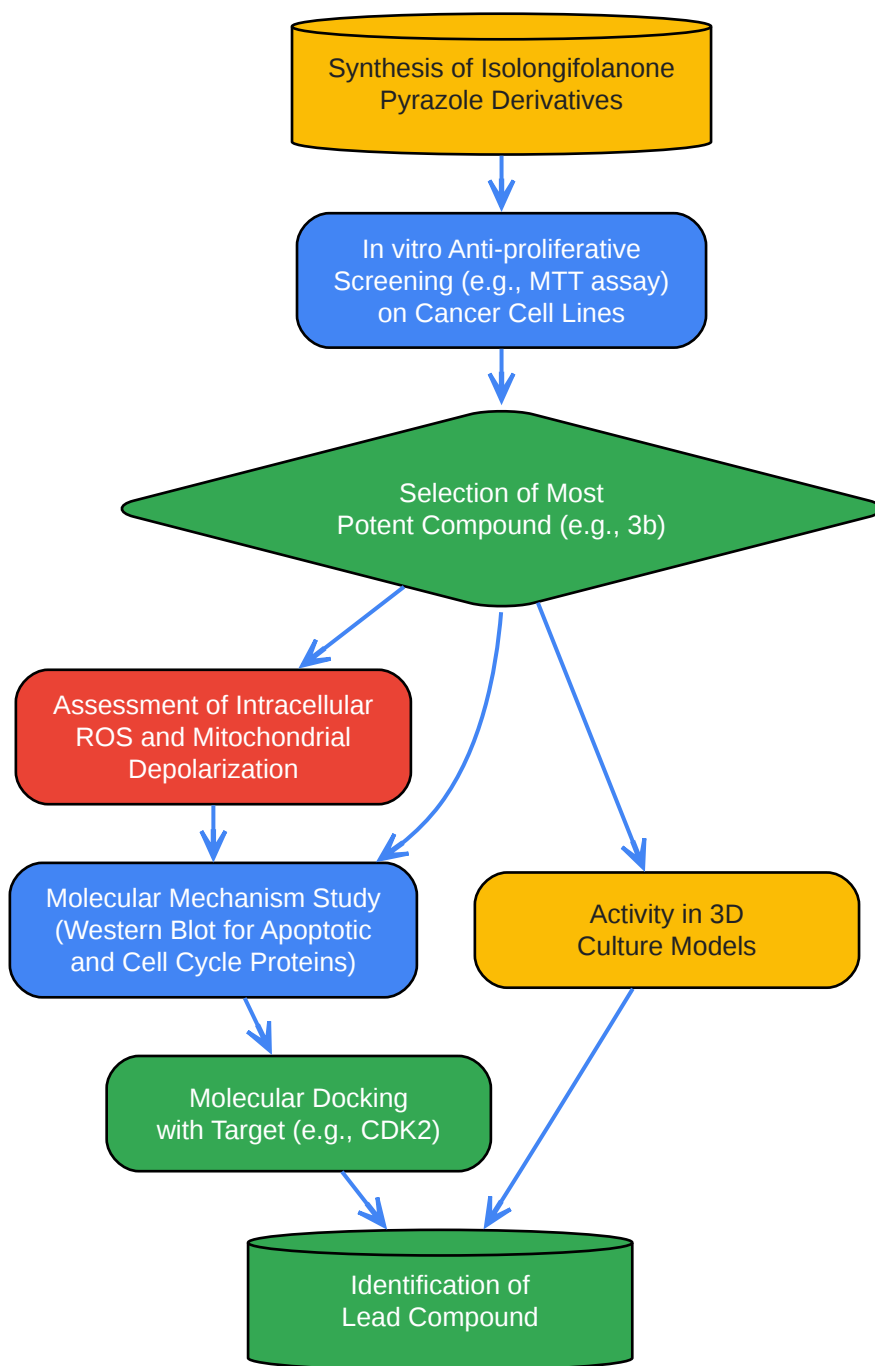
One of the few studies directly involving **(-)-Isolongifolol** investigated its microbial transformation. This research indicated that the transformed products, or metabolites, of **(-)-Isolongifolol** exhibited butyrylcholinesterase inhibitory activity.[4] However, the study did not report any such activity for the parent compound, **(-)-Isolongifolol**, itself.

Anticancer Activity of Related Compounds

Research into the anticancer potential has focused on a related ketone, isolongifolanone, and its derivatives, rather than **(-)-Isolongifolol**. A study published in Biomedicine & Pharmacotherapy in 2021 detailed the synthesis of novel pyrazole ring-containing derivatives of isolongifolanone.^[5] One derivative, compound 3b, demonstrated significant antiproliferative effects on MCF-7 breast cancer cells.^[5] The mechanism of action for this derivative was proposed to involve the induction of apoptosis through the activation of caspase-3 and PARP, modulation of Bcl-2 family proteins, and an increase in p53 levels.^[5] Furthermore, this compound was found to down-regulate cyclin-dependent kinase 2 (CDK2), a key regulator of the cell cycle.^[5] It is crucial to emphasize that these findings are for a derivative of isolongifolanone and cannot be directly extrapolated to **(-)-Isolongifolol**.

The proposed mechanism of apoptosis induction by the isolongifolanone derivative is illustrated below.





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